

safety and handling precautions for 5-bromo-2-mercaptophenol

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Compound of Interest

Compound Name: Phenol, 5-bromo-2-mercapto-

Cat. No.: B15093998

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An in-depth technical guide on the safety and handling of 5-bromo-2-mercaptophenol for researchers, scientists, and drug development professionals.

Disclaimer: A specific Safety Data Sheet (SDS) for 5-bromo-2-mercaptophenol could not be located during the search. The following guide is constructed based on data from structurally similar compounds, such as brominated phenols and thiophenols. This information is for guidance purposes only and should not be considered a substitute for a compound-specific SDS. It is imperative to obtain and review the SDS from the manufacturer or supplier before any handling, storage, or use of 5-bromo-2-mercaptophenol.

Hazard Identification and Classification

Based on the hazard profiles of analogous compounds, 5-bromo-2-mercaptophenol is anticipated to pose the following hazards:

- Acute Toxicity: Potentially harmful if swallowed, in contact with skin, or inhaled.
- Skin Corrosion/Irritation: Likely to cause skin irritation.
- Serious Eye Damage/Eye Irritation: Likely to cause serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

Anticipated GHS Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity - Single Exposure	Category 3 (Respiratory system)

Physical and Chemical Properties

No specific experimental data for 5-bromo-2-mercaptophenol was found. The following table presents a template of essential physical and chemical properties that should be populated with data from a specific SDS.

Property	Value
Molecular Formula	C ₆ H ₅ BrOS
Molecular Weight	205.08 g/mol
Appearance	Data Not Available
Odor	Data Not Available
Melting Point/Range	Data Not Available
Boiling Point/Range	Data Not Available
Flash Point	Data Not Available
Solubility	Data Not Available
Vapor Density	Data Not Available
Specific Gravity	Data Not Available

First-Aid Measures

In the event of exposure, immediate action is crucial. The following are general first-aid recommendations:

- **Inhalation:** Remove the individual to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)[\[2\]](#)
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[3\]](#)
- **Ingestion:** Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)[\[2\]](#)

Handling, Storage, and Personal Protection

Safe Handling

- Handle only in a well-ventilated area, preferably within a chemical fume hood.
- Avoid breathing dust, fumes, vapors, or spray.[\[2\]](#)
- Do not get in eyes, on skin, or on clothing.
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.[\[2\]](#)
- Store locked up.[\[2\]](#)

- Keep away from incompatible materials, such as strong oxidizing agents.^[1]

Personal Protective Equipment (PPE)

- Engineering Controls: A fume hood is recommended. Ensure eyewash stations and safety showers are readily accessible.
- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin and Body Protection: Wear a lab coat and appropriate chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If engineering controls are insufficient, use a NIOSH-approved respirator with a suitable cartridge for organic vapors and particulates.

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May produce toxic fumes of carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen bromide.
- Protective Measures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release

- Personal Precautions: Evacuate the area. Wear appropriate PPE. Avoid dust formation.
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Containment and Cleanup: Sweep up the material, place it in a suitable container for disposal, and ventilate the area.

Stability and Reactivity

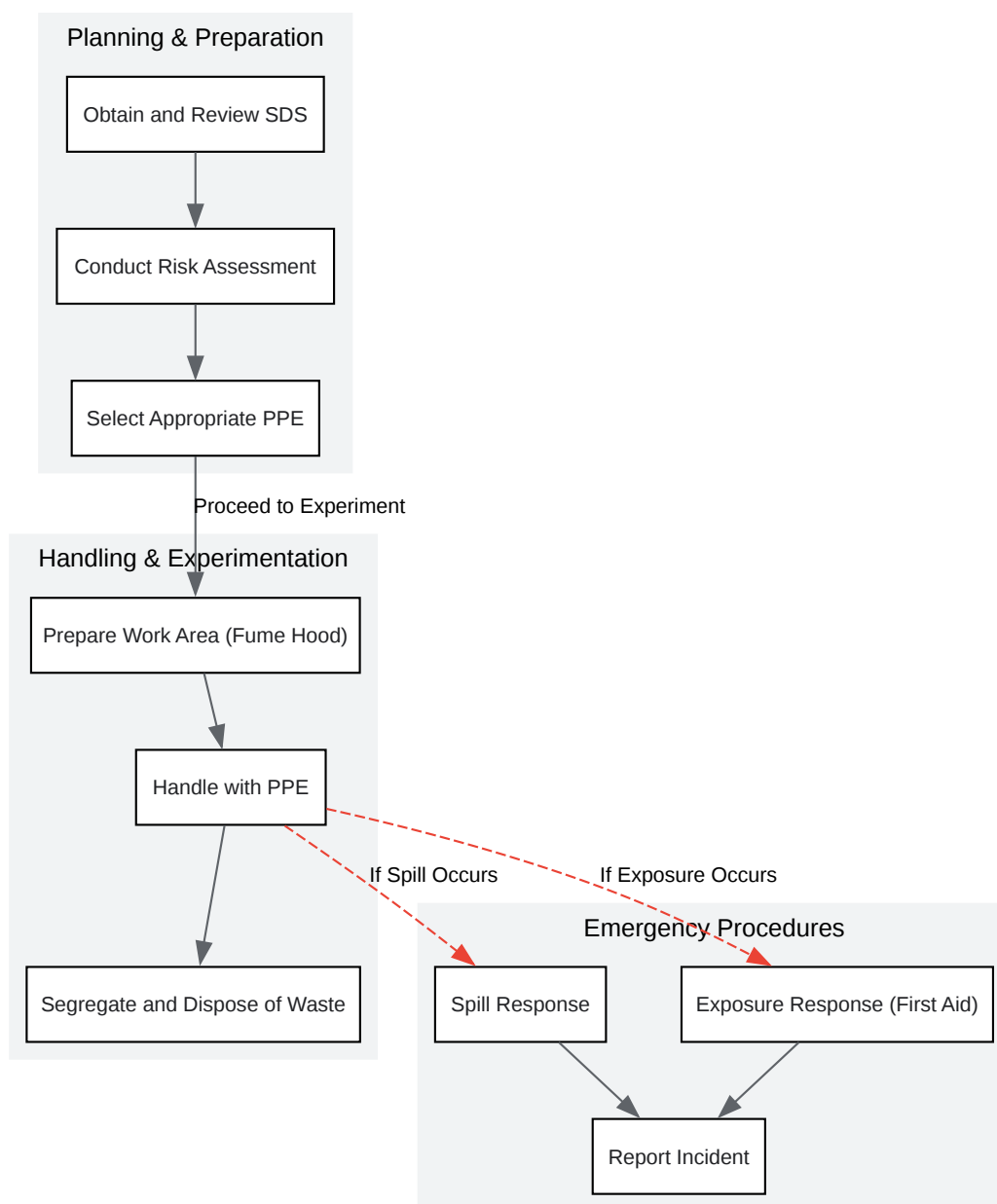
- Reactivity: No specific data is available.
- Chemical Stability: Expected to be stable under normal storage conditions.
- Conditions to Avoid: Exposure to air, heat, and incompatible materials.[\[1\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[1\]](#)
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen bromide.[\[1\]](#)

Experimental Protocols

Providing detailed, safe, and effective experimental protocols requires specific physical, chemical, and toxicological data that is only available in a compound-specific SDS. General toxicological testing protocols are outlined by organizations such as the OECD (Organisation for Economic Co-operation and Development). For instance, skin irritation studies generally follow OECD Guideline 404, and acute oral toxicity is often assessed using OECD Guideline 423. However, the application of these general guidelines without specific data for 5-bromo-2-mercaptophenol would be inappropriate and unsafe.

Visualizations

Safety and Handling Workflow for 5-bromo-2-mercaptophenol

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Caption: Workflow for the safe handling of 5-bromo-2-mercaptophenol.

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